

A Technical Guide to the Physicochemical Properties and Analysis of Serinol Hydrochloride

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Compound of Interest

Compound Name: 2-aminopropane-1,3-diol
Hydrochloride

Cat. No.: B2899187

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Abstract: This technical guide provides a comprehensive overview of serinol hydrochloride, a critical building block in pharmaceutical and chemical synthesis. The document centers on the definitive determination and practical application of its molecular weight. It delves into the core physicochemical properties, provides detailed protocols for the preparation and analytical verification of standard solutions, and outlines essential safety and handling procedures. This guide is intended for researchers, chemists, and drug development professionals who utilize serinol hydrochloride and require a robust understanding of its fundamental characteristics to ensure experimental accuracy and reproducibility.

Introduction to Serinol and its Hydrochloride Salt

Serinol, known systematically as 2-amino-1,3-propanediol, is a prochiral amino alcohol with the chemical formula $C_3H_9NO_2$.^{[1][2][3]} Structurally analogous to the amino acid serine, serinol is a versatile and valuable intermediate in organic synthesis.^{[1][2][4]} Its bifunctional nature, possessing both primary amine and diol functionalities, makes it an excellent chiral scaffold and building block for a wide array of complex molecules.^{[5][6]}

While the free base form, serinol, is fundamental, for practical laboratory applications, it is most commonly supplied as a hydrochloride salt ($HOCH_2CH(NH_2)CH_2OH \cdot HCl$). The formation of this salt serves several critical purposes:

- **Enhanced Stability:** The salt form is generally more crystalline and less susceptible to degradation than the free amine.
- **Improved Solubility:** Serinol hydrochloride exhibits excellent solubility in aqueous environments, a crucial attribute for solution-phase reactions and for the preparation of stock solutions in biological and chemical assays.[\[5\]](#)
- **Ease of Handling:** As a stable, white crystalline powder, the hydrochloride salt is easier to weigh and handle accurately compared to the free base, which can be hygroscopic.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

Its applications are extensive, ranging from its historical use as a precursor for antibiotics like chloramphenicol to modern roles in the synthesis of X-ray contrast agents, anticancer agents, and sphingosine derivatives for dermatological research.[\[2\]](#)[\[5\]](#)[\[9\]](#)

Core Physicochemical Properties of Serinol Hydrochloride

Accurate experimental design and execution begin with a precise understanding of a reagent's physical and chemical properties. The molecular weight is paramount, serving as the foundation for all stoichiometric calculations.

Molecular Formula and Structure

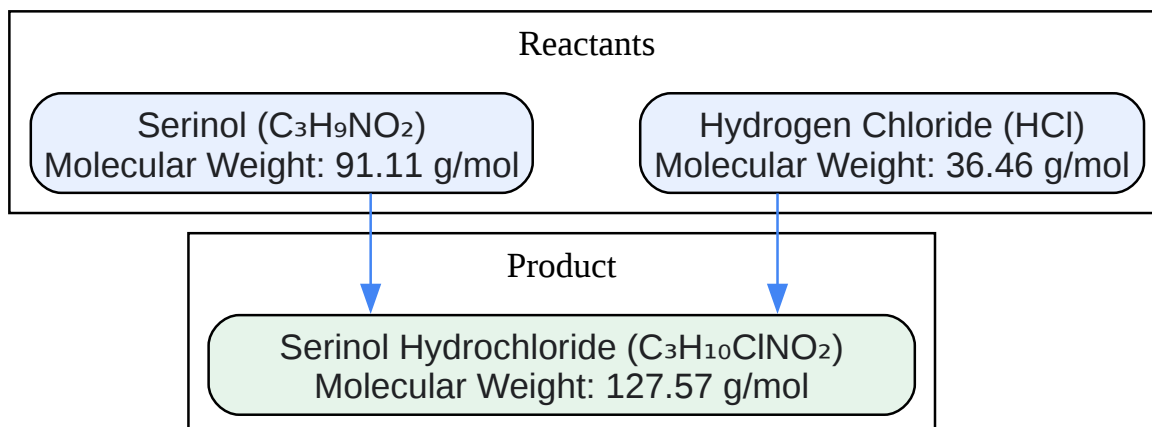
The conversion of serinol to its hydrochloride salt involves the protonation of the primary amine by hydrogen chloride. This is an acid-base reaction that adds one atom of hydrogen and one atom of chlorine to the empirical formula.

- Serinol (Free Base): $C_3H_9NO_2$
- Serinol Hydrochloride: $C_3H_{10}ClNO_2$ [\[7\]](#)[\[8\]](#)[\[10\]](#)

The Definitive Molecular Weight

The molecular weight of serinol hydrochloride is 127.57 g/mol .[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) This value is derived from the sum of the molecular weight of the serinol free base (91.11 g/mol) and hydrogen chloride (HCl, approx. 36.46 g/mol).[\[1\]](#)[\[2\]](#)[\[12\]](#)

Understanding this derivation is key. Researchers must ensure they are using the molecular weight of the salt form for calculations when the material is supplied as such, as using the free base value would introduce a significant error of over 40%. This value is the cornerstone for preparing solutions of known molarity, calculating reaction equivalents, and interpreting analytical data.



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Figure 1: Diagram illustrating the derivation of the molecular weight of serinol hydrochloride from its constituent parts.

Summary of Physicochemical Data

The essential quantitative data for serinol hydrochloride are summarized below for quick reference.

Property	Value	Source(s)
Molecular Weight	127.57 g/mol	[5] [7] [8] [10] [11]
Chemical Formula	C ₃ H ₁₀ ClNO ₂	[7] [8] [10]
Linear Formula	HOCH ₂ CH(NH ₂)CH ₂ OH·HCl	[5]
CAS Number	73708-65-3	[7] [8]
Appearance	White crystalline powder	[7] [8]
Melting Point	106-108 °C (lit.)	[5] [7] [8] [10] [11]
Exact Mass	127.040009 u	[7]

Experimental Protocols for Characterization and Use

To ensure scientific integrity, all protocols must be self-validating. The following sections provide field-proven methodologies for the preparation and verification of serinol hydrochloride solutions, directly applying its core physicochemical properties.

Protocol: Gravimetric Preparation of a 100 mM Standard Stock Solution

This protocol details the accurate preparation of a standard aqueous stock solution. The primary causality for meticulous technique is the compound's hygroscopic nature, which can introduce significant error if not properly managed.[\[1\]](#)[\[2\]](#)[\[11\]](#)

Objective: To prepare 50 mL of a 100 mM serinol hydrochloride solution.

Materials:

- Serinol hydrochloride (MW: 127.57 g/mol)
- High-purity (e.g., Milli-Q) water
- Calibrated analytical balance

- 50 mL Class A volumetric flask
- Weighing paper/boat
- Spatula

Methodology:

- Stoichiometric Calculation:
 - Calculate the required mass:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.100 \text{ mol/L} \times 0.050 \text{ L} \times 127.57 \text{ g/mol} = 0.6379 \text{ g}$
- Weighing Procedure:
 - Place a clean, dry weighing boat on the analytical balance and tare.
 - Expert Insight: Due to the hygroscopic nature of serinol hydrochloride, perform the weighing step promptly after removing the reagent from its desiccated storage container. Do not leave the container open to the atmosphere.
 - Carefully weigh as close to 0.6379 g of the powder as possible. Record the exact mass to four decimal places.
- Dissolution and Dilution:
 - Quantitatively transfer the weighed powder into the 50 mL volumetric flask. Use a small amount of high-purity water to rinse the weighing boat and ensure all powder is transferred.
 - Add approximately 30-40 mL of water to the flask. Swirl gently to dissolve the solid completely. The high solubility of the hydrochloride salt facilitates this process.^[5]
 - Once fully dissolved, allow the solution to equilibrate to room temperature.

- Carefully add water to the flask until the bottom of the meniscus aligns precisely with the calibration mark.
- Cap the flask and invert it 15-20 times to ensure a homogenous solution.
- Final Concentration Calculation:
 - Recalculate the precise molarity based on the actual mass weighed.
 - $\text{Actual Molarity (mol/L)} = [\text{Actual Mass (g)} / 127.57 \text{ g/mol}] / 0.050 \text{ L}$

Protocol: Verification of Molecular Identity via ESI-MS

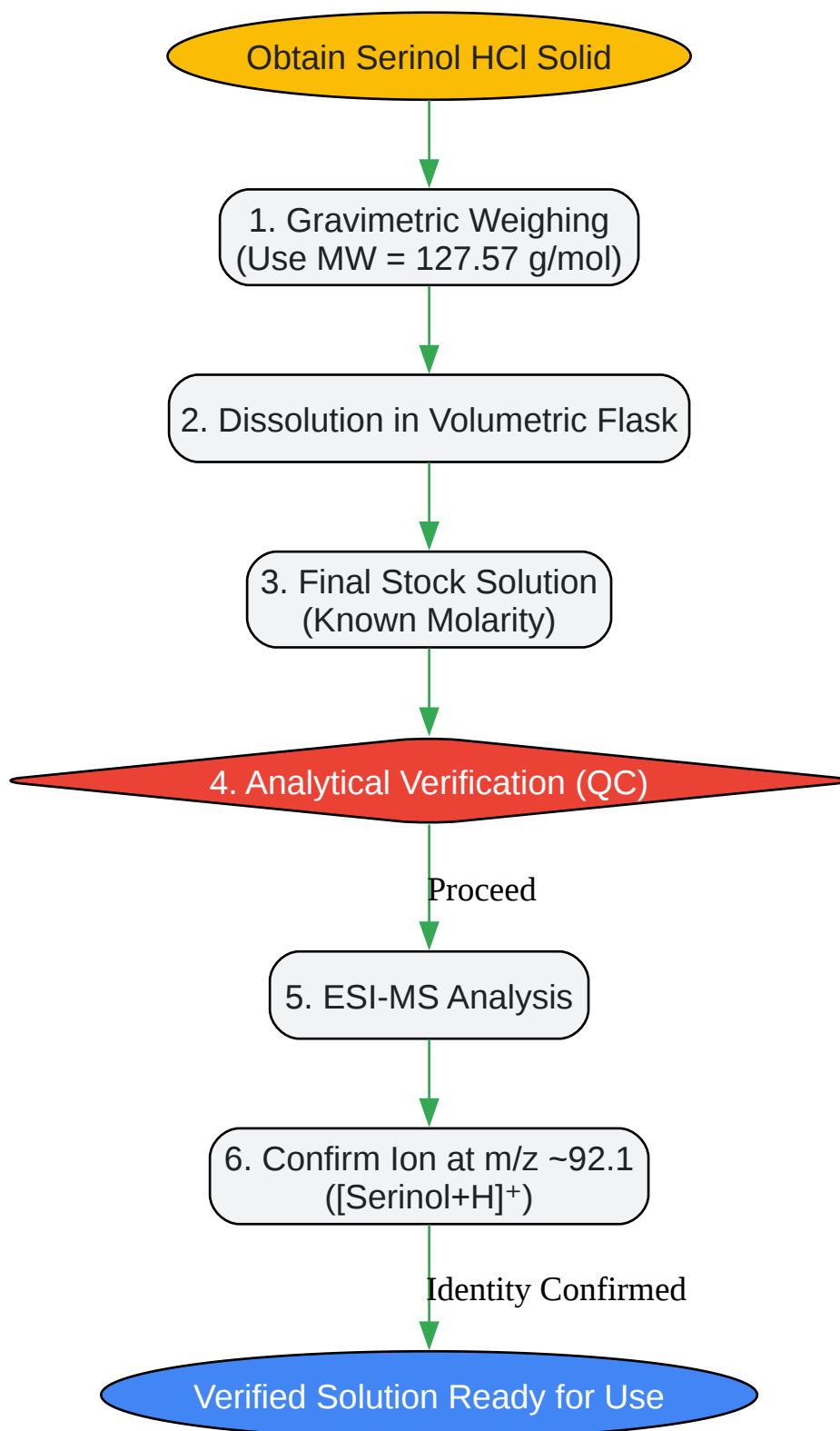
This protocol provides a self-validating check to confirm the chemical identity of the prepared stock solution, ensuring trustworthiness in subsequent experiments.

Objective: To confirm the presence of serinol in the prepared solution using Electrospray Ionization Mass Spectrometry (ESI-MS).

Methodology:

- Sample Preparation: Dilute a small aliquot of the 100 mM stock solution into a suitable solvent for mass spectrometry (e.g., 50:50 water:acetonitrile with 0.1% formic acid) to a final concentration of ~1-10 μM .
- Instrument Setup: Configure the mass spectrometer to operate in positive ion ESI mode.
- Data Acquisition: Infuse the sample and acquire the mass spectrum over a range that includes the expected mass-to-charge ratio (m/z), for instance, m/z 50-200.
- Data Interpretation:
 - Expected Result: The primary ion observed will be the protonated serinol free base, $[\text{C}_3\text{H}_9\text{NO}_2 + \text{H}]^+$.
 - Theoretical m/z : $91.11 \text{ (MW of serinol)} + 1.007 \text{ (MW of H}^+) = 92.117$

- Trustworthiness Insight: In ESI-MS, the non-covalently bound hydrochloride is lost, and the basic amine is protonated. Observing a strong signal at $m/z \approx 92.1$ confirms the presence of the serinol moiety and validates the identity of the starting material.



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